

Sativex Technical Support Center for Research Laboratories

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Compound of Interest

Compound Name:	Sativex
CAS No.:	56575-23-6
Cat. No.:	B1676899

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This technical support center provides essential information for researchers, scientists, and drug development professionals utilizing **Sativex**® (nabiximols) in a laboratory setting. It offers guidance on stability, storage, and handling, alongside troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **Sativex** and what are its primary components?

A1: **Sativex** is an oromucosal spray containing two principal active cannabinoids derived from the Cannabis sativa plant: delta-9-tetrahydrocannabinol (THC) and cannabidiol (CBD), in an approximately 1:1 ratio.[1] The formulation also includes the excipients ethanol, propylene glycol, and peppermint oil.[1] Each 100 microlitre spray delivers approximately 2.7 mg of THC and 2.5 mg of CBD.[1]

Q2: How should **Sativex** be stored in a research laboratory?

A2: Proper storage is critical to maintain the integrity of **Sativex**. Unopened vials must be stored upright in a refrigerator at 2°C to 8°C.[2] Once a vial is opened for use, it is not

necessary to continue refrigerated storage, but it should be kept at a temperature below 25°C and stored in an upright position.[2]

Q3: What is the shelf-life of **Sativex** for research purposes?

A3: The shelf-life of an unopened **Sativex** vial is 2 years when stored under recommended refrigerated conditions.[3] After the first use, an opened vial has an in-use stability of 42 days. [2][3] It is crucial for research labs to mark the date of first use on the vial to ensure the product is used within its stable period.

Q4: Can I use a **Sativex** vial that has been opened for longer than 42 days?

A4: It is not recommended. The 42-day in-use shelf life is based on stability data. Beyond this period, the concentration and ratio of THC and CBD may be altered due to degradation, potentially affecting experimental results and their reproducibility.

Q5: How does repeated access to the vial for sampling affect **Sativex** stability?

A5: While specific studies on repeated vial punctures in a lab setting are limited, each opening exposes the solution to air and potential contaminants. Oxygen and light are known to degrade cannabinoids.[4] To minimize degradation, it is advisable to aliquot the required amount for an experiment quickly, minimize the time the vial is open, and store it properly immediately after use. For long-term studies requiring multiple samplings, consider using a closed system transfer device to minimize atmospheric exposure.[4]

Stability and Storage Conditions

Proper handling and storage are paramount for maintaining the stability and efficacy of **Sativex** in a research environment. The active components, THC and CBD, are susceptible to degradation from light, heat, and oxidation.



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Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during their experiments with **Sativex**.

Issue 1: Precipitation Observed Upon Dilution in Aqueous Buffers (e.g., PBS, Cell Culture Media)

- Question: I diluted **Sativex** in my cell culture medium for an in-vitro assay, and I observed a precipitate. What could be the cause and how can I prevent this?
- Answer: This is a common issue due to the hydrophobic nature of cannabinoids. **Sativex** is formulated in an ethanol and propylene glycol base to solubilize THC and CBD. When diluted into an aqueous environment, the cannabinoids can precipitate out of the solution.
 - Troubleshooting Steps:
 - Vehicle Control: Always include a vehicle control in your experiments, which consists of the same final concentration of ethanol and propylene glycol as in your **Sativex** dilutions. This will help you determine if any observed cellular effects are due to the active compounds or the excipients.
 - Solvent Concentration: Be mindful of the final concentration of ethanol and propylene glycol in your cell culture. High concentrations can be cytotoxic.[5] It is recommended to keep the final ethanol concentration below 0.5%.[6]

- Dilution Method: To minimize precipitation, add the **Sativex** stock solution to the pre-warmed (37°C) aqueous buffer or media with gentle but rapid mixing. Avoid adding the aqueous solution directly to the **Sativex** stock.
- Use of a Carrier: Consider using a carrier molecule like bovine serum albumin (BSA) in your buffer or utilizing the serum in your cell culture medium to help solubilize the cannabinoids and prevent precipitation.

Issue 2: Inconsistent or Unexpected Experimental Results

- Question: My experimental results are variable between different assays using the same vial of **Sativex**. What could be the reason?
- Answer: Inconsistent results can stem from several factors related to the handling and stability of **Sativex**.
 - Troubleshooting Steps:
 - Vial Shaking: Ensure the **Sativex** vial is gently shaken before each use to ensure a homogenous solution.
 - In-Use Stability: Verify that the vial has not exceeded its 42-day in-use shelf life.
 - Storage Conditions: Confirm that the opened vial has been stored below 25°C and protected from light.
 - Degradation: Exposure to air and light can lead to the degradation of THC to cannabinol (CBN) and other degradation products, altering the biological activity of the solution. Minimize the time the vial is open during sample preparation.
 - Analyte Quantification: If possible, periodically quantify the concentration of THC and CBD in your working solutions using an appropriate analytical method like HPLC-UV to confirm their stability.

Issue 3: Changes in Viscosity of Sativex Solution

- Question: I've noticed the **Sativex** solution seems more viscous at lower temperatures. Does this affect its use in experiments?
- Answer: Yes, the viscosity of the **Sativex** solution, which is in an ethanol/propylene glycol base, is temperature-dependent.
 - Troubleshooting Steps:
 - Equilibration: Before use, allow the **Sativex** vial to equilibrate to room temperature if it has been stored in a cooler environment. This will ensure consistent viscosity for accurate pipetting and dispensing.
 - Pipetting Technique: Use positive displacement pipettes for highly viscous liquids to ensure accurate volume transfer.

Experimental Protocols

Protocol: Preparation of Sativex Dilutions for In-Vitro Cell-Based Assays

This protocol provides a general guideline for diluting **Sativex** for use in cell culture experiments, aiming to minimize precipitation and excipient-induced cytotoxicity.

- Materials:
 - **Sativex** oromucosal spray
 - Pre-warmed (37°C) cell culture medium (with or without serum, as per your experimental design)
 - Sterile microcentrifuge tubes
 - Calibrated pipettes
- Procedure:
 1. Gently shake the **Sativex** vial before use.

2. Dispense one spray (100 μ L) into a sterile microcentrifuge tube. This will be your stock solution.
3. Prepare a series of dilutions in your pre-warmed cell culture medium. It is recommended to perform a serial dilution to achieve the desired final concentrations.
4. When preparing dilutions, add the **Sativex** solution (or a more concentrated dilution) to the cell culture medium while gently vortexing or flicking the tube to ensure rapid mixing.
5. Visually inspect each dilution for any signs of precipitation. If precipitation is observed, consider adjusting the dilution strategy or using a solubilizing agent like BSA.
6. Prepare a corresponding set of vehicle control dilutions using an ethanol/propylene glycol mixture that matches the concentrations in your **Sativex** dilutions.
7. Use the prepared dilutions immediately for your experiments.

Protocol: Quantification of THC and CBD in Sativex by HPLC-UV

This is an exemplary protocol for the analysis of THC and CBD in **Sativex**, which can be adapted based on available instrumentation and laboratory standard operating procedures.

- Instrumentation and Columns:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector.
 - Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
- Reagents and Standards:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Formic acid or phosphoric acid
 - Certified reference standards of THC and CBD

- Chromatographic Conditions (Example):
 - Mobile Phase: A gradient elution is often used. For example, a mixture of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 228 nm
 - Injection Volume: 10 µL
- Sample Preparation:
 1. Accurately dilute a known volume of **Sativex** in the mobile phase to a concentration within the calibration range of the instrument.
 2. Filter the diluted sample through a 0.45 µm syringe filter before injection.
- Calibration:
 1. Prepare a series of calibration standards of THC and CBD of known concentrations in the mobile phase.
 2. Inject the standards and construct a calibration curve by plotting the peak area against the concentration for each analyte.
- Analysis and Quantification:
 1. Inject the prepared **Sativex** sample.
 2. Identify the peaks for THC and CBD based on their retention times compared to the standards.
 3. Quantify the concentration of THC and CBD in the sample using the calibration curve.

Visualizations



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Sativex handling and storage workflow.



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Troubleshooting **Sativex** precipitation.



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Simplified signaling pathways of THC and CBD.

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